

# molecular weight of copper(II) sulfate hexahydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: copper(II) sulfate hexahydrate

Cat. No.: B1260771

[Get Quote](#)

An in-depth guide to understanding the molecular weight of **copper(II) sulfate hexahydrate**, complete with computational details and experimental verification protocols. This document is intended for researchers, scientists, and professionals in the field of drug development who require precise chemical characterization.

## Theoretical Molecular Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The chemical formula for **copper(II) sulfate hexahydrate** is  $\text{CuSO}_4 \cdot 6\text{H}_2\text{O}$ . [1][2] This indicates that each formula unit consists of one copper atom, one sulfur atom, ten oxygen atoms (four in the sulfate group and six in the water molecules), and twelve hydrogen atoms.

The calculation is based on the standard atomic weights of the constituent elements:

- Copper (Cu): 63.546 amu[3][4]
- Sulfur (S): 32.065 amu[5][6]
- Oxygen (O): 15.999 amu[7][8]
- Hydrogen (H): 1.008 amu[9][10]

The molecular weight is calculated as follows:

- MW of  $\text{CuSO}_4$ :  $(1 \times 63.546) + (1 \times 32.065) + (4 \times 15.999) = 159.607 \text{ amu}$
- MW of  $6\text{H}_2\text{O}$ :  $6 \times [(2 \times 1.008) + (1 \times 15.999)] = 6 \times 18.015 = 108.090 \text{ amu}$
- Total Molecular Weight of  $\text{CuSO}_4 \cdot 6\text{H}_2\text{O}$ :  $159.607 + 108.090 = 267.697 \text{ amu}$

PubChem lists the molecular weight of **copper(II) sulfate hexahydrate** ( $\text{CuH}_{12}\text{O}_{10}\text{S}$ ) as 267.70 g/mol .[\[11\]](#)

## Data Presentation: Atomic and Molecular Weights

For clarity, the quantitative data used in the calculation are summarized in the table below.

Element/Compound	Symbol/Formula	Quantity	Atomic Weight (amu)	Subtotal (amu)
Copper	Cu	1	63.546	63.546
Sulfur	S	1	32.065	32.065
Oxygen	O	10	15.999	159.990
Hydrogen	H	12	1.008	12.096
Copper(II) Sulfate Hexahydrate	$\text{CuSO}_4 \cdot 6\text{H}_2\text{O}$	1	267.697	

## Experimental Determination of Molecular Weight

The molecular weight of a hydrated salt can be determined experimentally through gravimetric analysis. This protocol details the procedure for finding the number of water molecules in a hydrate, which allows for the experimental calculation of its molecular weight.

## Protocol: Gravimetric Determination of Water of Hydration

Objective: To experimentally determine the molar mass of a hydrated copper(II) sulfate sample by quantifying its water content.

#### Materials:

- Copper(II) sulfate hydrate (unknown hydration)
- Porcelain crucible and lid
- Analytical balance ( $\pm 0.0001$  g)
- Bunsen burner
- Tripod stand
- Clay triangle
- Desiccator
- Spatula
- Tongs

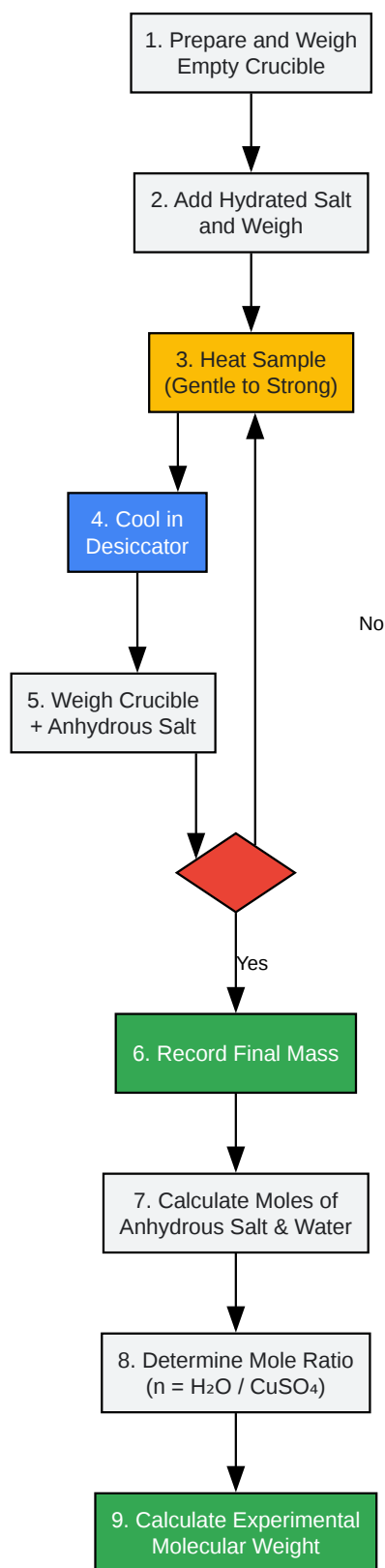
#### Procedure:

- **Crucible Preparation:** Clean and dry a porcelain crucible and its lid. Heat them strongly using a Bunsen burner for 5 minutes to remove any volatile impurities. Allow them to cool to room temperature in a desiccator.
- **Initial Weighing:** Once cooled, accurately weigh the empty crucible and lid on an analytical balance. Record this mass.
- **Sample Addition:** Add approximately 2-3 grams of the copper(II) sulfate hydrate crystals to the crucible. Record the precise mass of the crucible, lid, and hydrated salt.
- **Heating Process:** Place the crucible with the sample on a clay triangle supported by a tripod. Heat the crucible gently at first to avoid spattering, then increase the heat to drive off the water of hydration. The blue crystals should turn into a pale green or grey-white powder, which is the anhydrous form.[\[12\]](#)

- **Cooling:** After heating for 15-20 minutes, turn off the Bunsen burner. Using tongs, carefully transfer the hot crucible and lid to a desiccator to cool to room temperature without reabsorbing atmospheric moisture.
- **Weighing the Anhydrous Salt:** Once completely cooled, weigh the crucible, lid, and the anhydrous copper(II) sulfate. Record this mass.
- **Heating to Constant Mass:** To ensure all water has been removed, repeat the heating, cooling, and weighing cycle (steps 4-6) until two consecutive mass readings agree within  $\pm 0.002$  g. This is known as heating to a constant mass.
- **Calculations:**
  - Calculate the initial mass of the hydrated salt.
  - Calculate the final mass of the anhydrous salt.
  - Determine the mass of water lost by subtraction.
  - Convert the mass of the anhydrous salt ( $\text{CuSO}_4$ ) and the mass of water ( $\text{H}_2\text{O}$ ) to moles using their respective molar masses ( $\text{CuSO}_4 \approx 159.61$  g/mol ;  $\text{H}_2\text{O} \approx 18.015$  g/mol ).
  - Determine the smallest whole-number ratio of moles of water to moles of anhydrous copper(II) sulfate. This ratio gives the value of 'n' in the formula  $\text{CuSO}_4 \cdot n\text{H}_2\text{O}$ .
  - Calculate the experimental molecular weight of the hydrated salt using the determined formula.

## Visualization of Experimental Workflow

The logical flow of the gravimetric analysis protocol can be visualized to enhance understanding of the sequence of operations and decision points.



[Click to download full resolution via product page](#)

Caption: Workflow for Gravimetric Determination of Molecular Weight.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. copper(II) sulfate hexahydrate - Wikidata [wikidata.org]
- 2. Solved Write the formula for copper(II) sulfate | Chegg.com [chegg.com]
- 3. Copper | Cu (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Copper - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 5. echemi.com [echemi.com]
- 6. quora.com [quora.com]
- 7. fiveable.me [fiveable.me]
- 8. Oxygen - Wikipedia [en.wikipedia.org]
- 9. quora.com [quora.com]
- 10. Hydrogen - Wikipedia [en.wikipedia.org]
- 11. copper(II) sulfate hexahydrate | CuH<sub>12</sub>O<sub>10</sub>S | CID 22348481 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Copper(II) sulfate - Sciencemadness Wiki [sciencemadness.org]
- To cite this document: BenchChem. [molecular weight of copper(II) sulfate hexahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1260771#molecular-weight-of-copper-ii-sulfate-hexahydrate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)